

# Essential Safety and Operational Guidance for Handling Chrysoeriol

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## Compound of Interest

Compound Name: Chrysoeriol

Cat. No.: B190785

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the flavonoid **Chrysoeriol**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. While **Chrysoeriol** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008 (CLP), prudent laboratory practices should always be observed.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

When handling **Chrysoeriol**, especially in powdered form, the following personal protective equipment is recommended to minimize exposure:

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Should be equipped with side protection.
Skin Protection	Gloves	Chemical protection gloves tested according to EN 374 are suitable.[1][2]
Lab Coat	Standard laboratory coat to prevent skin contact.	
Respiratory Protection	Particulate Filter	A P1 particulate filter device (EN 143) is necessary if dust formation occurs.[1][2]

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Chrysoeriol** and ensure a safe laboratory environment.

### Handling:

- Avoid direct contact with skin and eyes.
- Prevent dust formation.[1][2]
- Use in a well-ventilated area. If dust is generated, use local exhaust ventilation.[3]
- Wash hands thoroughly after handling.[4]
- Keep away from food, drink, and animal feedingstuffs.[1][2][3]

### Storage:

- Store in a dry place.[1][2][3]
- Keep in a cool place.[1][2][3]

- Incompatible with strong oxidizers.[1][2]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>6</sub>
Molar Mass	300.26 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO (approx. 20 mg/ml) and DMF (approx. 30 mg/ml). Slightly soluble in ethanol. [4]
Storage Temperature	-20°C for long-term stability (≥ 4 years).[4]

## Occupational Exposure and Toxicity

Occupational Exposure Limits (OELs): Currently, there are no established specific occupational exposure limits for **Chrysoeriol**. For substances with limited toxicological data, a cautious approach is recommended. General guidance for data-poor substances suggests using a hazard banding approach or read-across from structurally similar compounds to establish provisional OELs.

Toxicity Information: Detailed toxicological data for **Chrysoeriol**, such as LD50 (median lethal dose), is not readily available in the provided search results. The Safety Data Sheets indicate that it shall not be classified as acutely toxic, corrosive/irritant to skin, seriously damaging to the eye or eye irritant, a respiratory or skin sensitizer, germ cell mutagenic, carcinogenic, or as a reproductive toxicant based on the available information.[1][2] However, one product information sheet advises that the material should be considered hazardous until further information is available and that it should not be ingested, inhaled, or get in the eyes, on the skin, or on clothing.[4]

## Spill and Disposal Procedures

Spill Response:

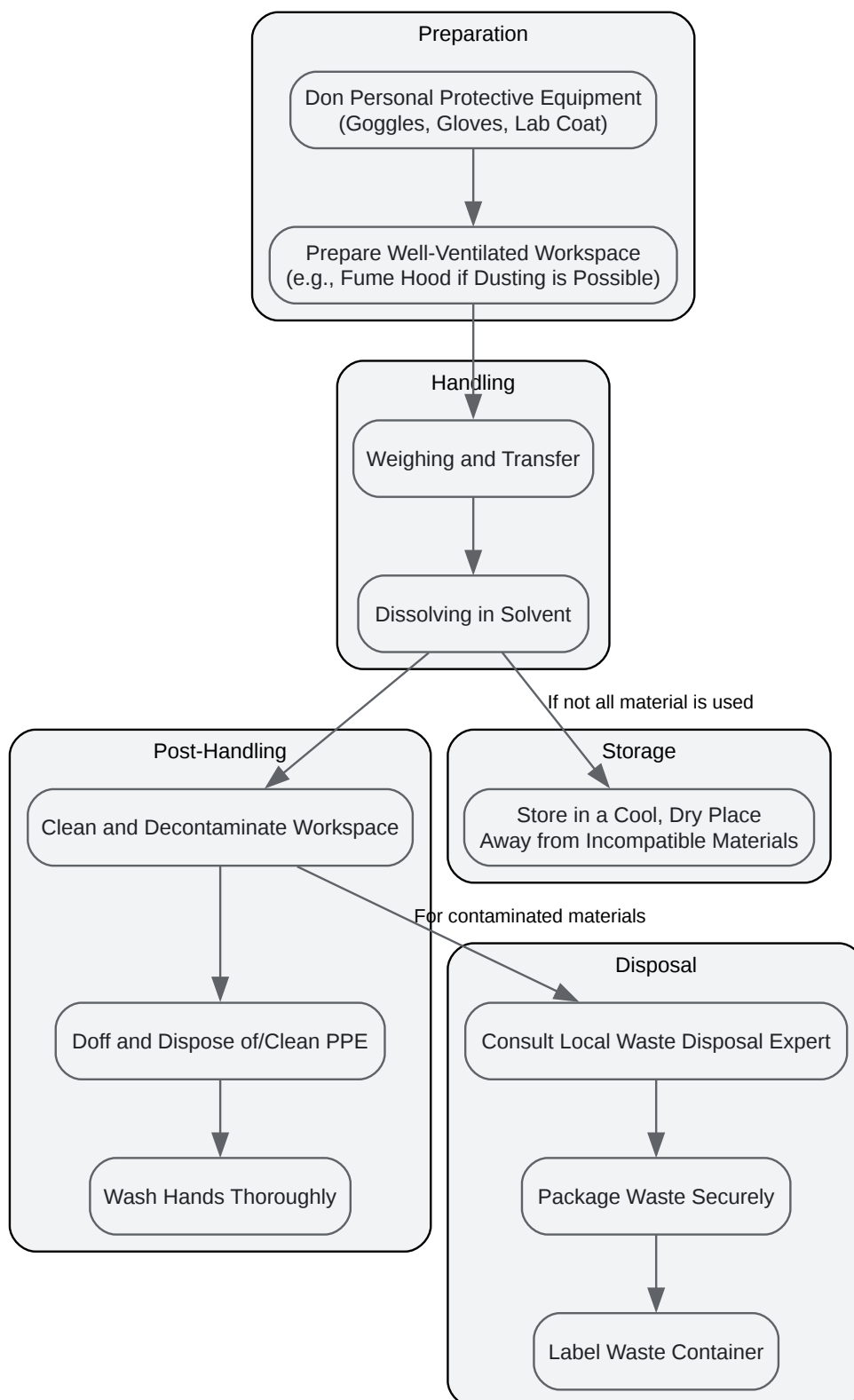
- Control Dust: For powdered **Chrysoeriol**, prevent dust from becoming airborne.[1][2]
- Containment: Cover drains to prevent entry into the sewer system.[1][2]
- Clean-up: Mechanically take up the spilled material.[1][2]
- Disposal: Place the collected material into appropriate containers for disposal.[1][2]
- Decontamination: Clean the spill area thoroughly.

#### Disposal:

- Consult with a local or national waste disposal expert for appropriate disposal methods.[1][2]
- Do not empty into drains.[1][2]
- Contaminated packaging should be handled in the same way as the substance itself.[1][2]
- Completely emptied packages may be recycled.[1][2]

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Chrysoeriol** in a laboratory setting.



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Caption: Workflow for the safe handling of **Chrysoeriol**.

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## References

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